

Commercial Suppliers of (S)-Desmethyl Doxylamine Standard: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Desmethyl Doxylamine

Cat. No.: B15289076

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-purity analytical standards is a critical step in ensuring the accuracy and reliability of experimental results. This technical guide provides an overview of commercial suppliers offering **(S)-Desmethyl Doxylamine**, an isomer of a metabolite of Doxylamine, which is an H1 histamine receptor antagonist used as an antihistaminic and sedative agent.

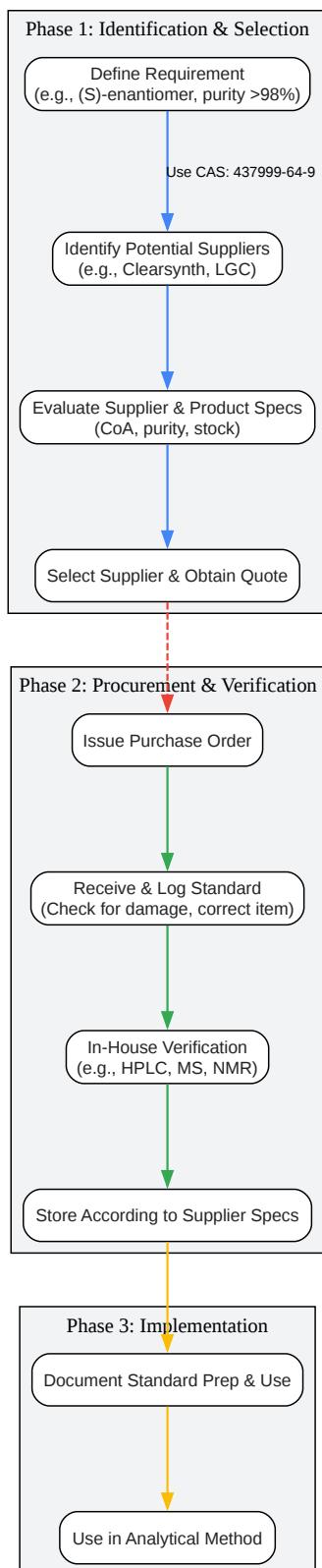
Supplier and Product Overview

The availability of the specific (S)-enantiomer of Desmethyl Doxylamine is limited to specialized chemical suppliers. The following table summarizes the commercial sources for **(S)-Desmethyl Doxylamine** and its isotopically labeled counterpart, which is often used as an internal standard in quantitative mass spectrometry-based assays.

Supplier	Product Name	CAS Number	Product Code	Molecular Formula	Notes
Clearsynth	(S)-Desmethyl Doxylamine	437999-64-9	Not specified	C ₁₆ H ₂₀ N ₂ O	Intended for research purposes. [1]
LGC Standards (TRC)	(S)-Desmethyl Doxylamine	437999-64-9	TR-D296785	C ₁₆ H ₂₀ N ₂ O	Sold by various distributors like CymitQuimica. [2] [3]
LGC Standards (TRC)	(S)-Desmethyl Doxylamine-d5	437999-64-9 (unlabeled)	TRC-D296787	C ₁₆ D ₅ H ₁₅ N ₂ O	Deuterated version for use as an internal standard. [4] [5]
US Biological (via BIOZOL)	S-Desmethyl Doxylamine	437999-64-9	USB-465597	C ₁₆ H ₂₀ N ₂ O	Listed as an isomer of Desmethyl Doxylamine. [6]

Workflow for Reference Standard Procurement

The process of selecting and acquiring a suitable reference standard involves several key stages, from initial identification to final implementation in the laboratory. The following diagram illustrates a typical workflow.

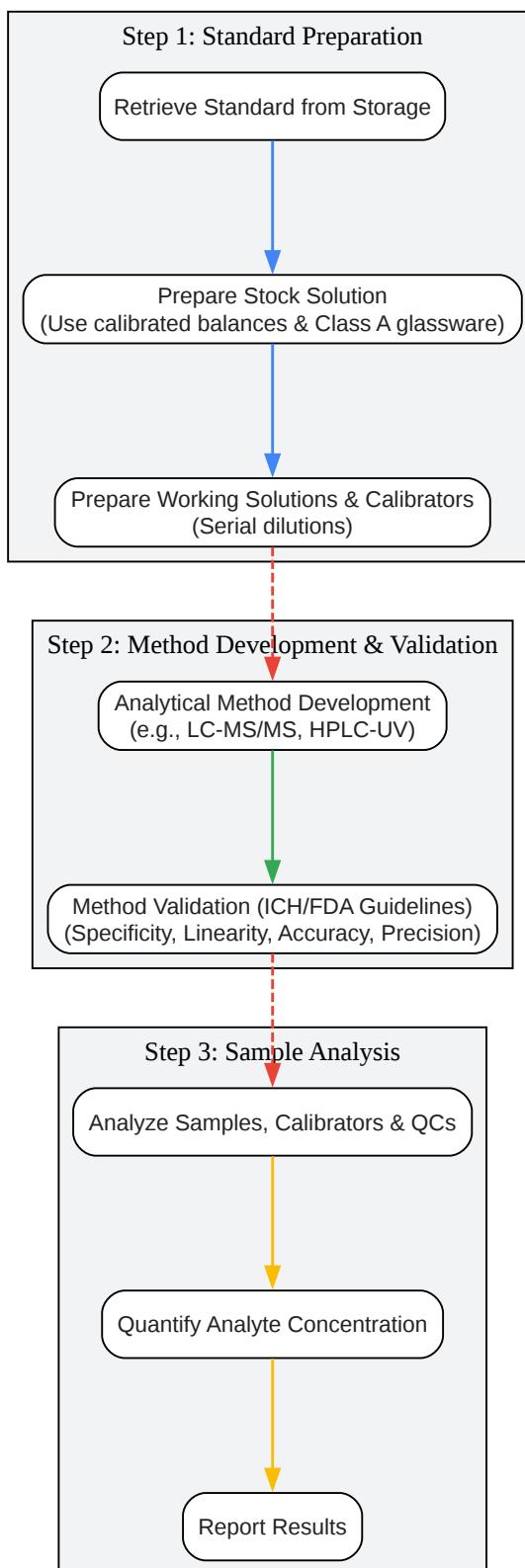


[Click to download full resolution via product page](#)

Caption: Workflow for Reference Standard Selection and Procurement.

General Experimental Protocol for Utilization

Detailed experimental protocols for the use of **(S)-Desmethyl Doxylamine** are typically not provided by commercial suppliers and must be developed and validated by the end-user based on their specific analytical needs. The following diagram outlines a general process for the application of a reference standard in a research setting.

[Click to download full resolution via product page](#)

Caption: General Workflow for Reference Standard Application.

Conclusion

The procurement of **(S)-Desmethyl Doxylamine** standard requires careful supplier selection based on available product specifications and documentation. While suppliers like Clearsynth and LGC Standards provide access to this specific enantiomer, researchers are responsible for developing and validating their own analytical methods. The workflows provided serve as a general guide for the systematic procurement and application of this and other chemical reference standards in a regulated or research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clearsynth.com [clearsynth.com]
- 2. (S)-Desmethyl Doxylamine | LGC Standards [lgcstandards.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. (S)-Desmethyl Doxylamine-d5 | LGC Standards [lgcstandards.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. biozol.de [biozol.de]
- To cite this document: BenchChem. [Commercial Suppliers of (S)-Desmethyl Doxylamine Standard: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15289076#commercial-suppliers-of-s-desmethyl-doxylamine-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com